

Personal protective equipment for handling 9-Heptadecanone

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Compound of Interest

Compound Name: 9-Heptadecanone

Cat. No.: B165747

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Essential Safety and Handling Guide for 9-Heptadecanone

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **9-Heptadecanone** (CAS No. 540-08-9). It is intended for researchers, scientists, and professionals in drug development to ensure the safe laboratory use of this compound.

Hazard Identification and Safety Summary

9-Heptadecanone is a solid, crystalline powder that presents moderate hazards. According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, it is classified as an irritant.^[1] Adherence to the safety protocols outlined below is critical to mitigate risks.

GHS Hazard Classification:^[1]

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Signal Word: Warning^[1]

Safety Statements:[\[2\]](#)[\[3\]](#)

- S22: Do not breathe dust.
- S24/25: Avoid contact with skin and eyes.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **9-Heptadecanone** is provided in the table below. This information is critical for safe handling and storage.

| Property | Value | Reference |
|------------------------------|--|-----------|
| Molecular Formula | C17H34O | |
| Molecular Weight | 254.45 g/mol | |
| Appearance | White to light yellow powder or crystals | |
| Melting Point | 51-53 °C | |
| Boiling Point | 250-253 °C | |
| Water Solubility | Insoluble | |
| Solubility in Other Solvents | Soluble in toluene | |

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **9-Heptadecanone** to prevent exposure and ensure personal safety.

| PPE Category | Specification | Rationale |
|--------------------------|---|--|
| Hand Protection | Nitrile gloves | To prevent skin contact and irritation. |
| Eye Protection | Chemical safety goggles or a face shield | To protect against dust particles and potential splashes causing serious eye irritation. |
| Skin and Body Protection | Laboratory coat | To protect skin and clothing from contamination. |
| Respiratory Protection | Use in a well-ventilated area or chemical fume hood | To avoid inhalation of dust and prevent respiratory irritation. |

Safe Handling and Operational Plan

A systematic approach to handling **9-Heptadecanone** from receipt to disposal is crucial for laboratory safety.

4.1. Receiving and Storage:

- Upon receipt, inspect the container for any signs of damage or leaks.
- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Keep away from sources of ignition as it is a flammable liquid when heated.

4.2. Handling and Use:

- Ensure an eyewash station and safety shower are readily accessible.
- All handling of **9-Heptadecanone** powder should be conducted within a certified chemical fume hood to minimize inhalation exposure.
- When weighing, use a balance inside the fume hood or an enclosure to contain dust.

- Avoid creating dust. Use a spatula for transferring the powder. Do not pour directly from the bottle.
- Keep containers closed when not in use to prevent accidental spillage.
- After handling, decontaminate the work surface using a wet cleaning method or a HEPA vacuum.
- Wash hands thoroughly with soap and water after handling, even if gloves were worn.

4.3. First Aid Measures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice/attention.
- Inhalation: Move to fresh air. If experiencing respiratory symptoms, call a poison center or doctor.
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Get medical attention if you feel unwell.

Disposal Plan

The disposal of **9-Heptadecanone** and any contaminated materials must be carried out in accordance with local, state, and federal regulations.

5.1. Waste Categorization:

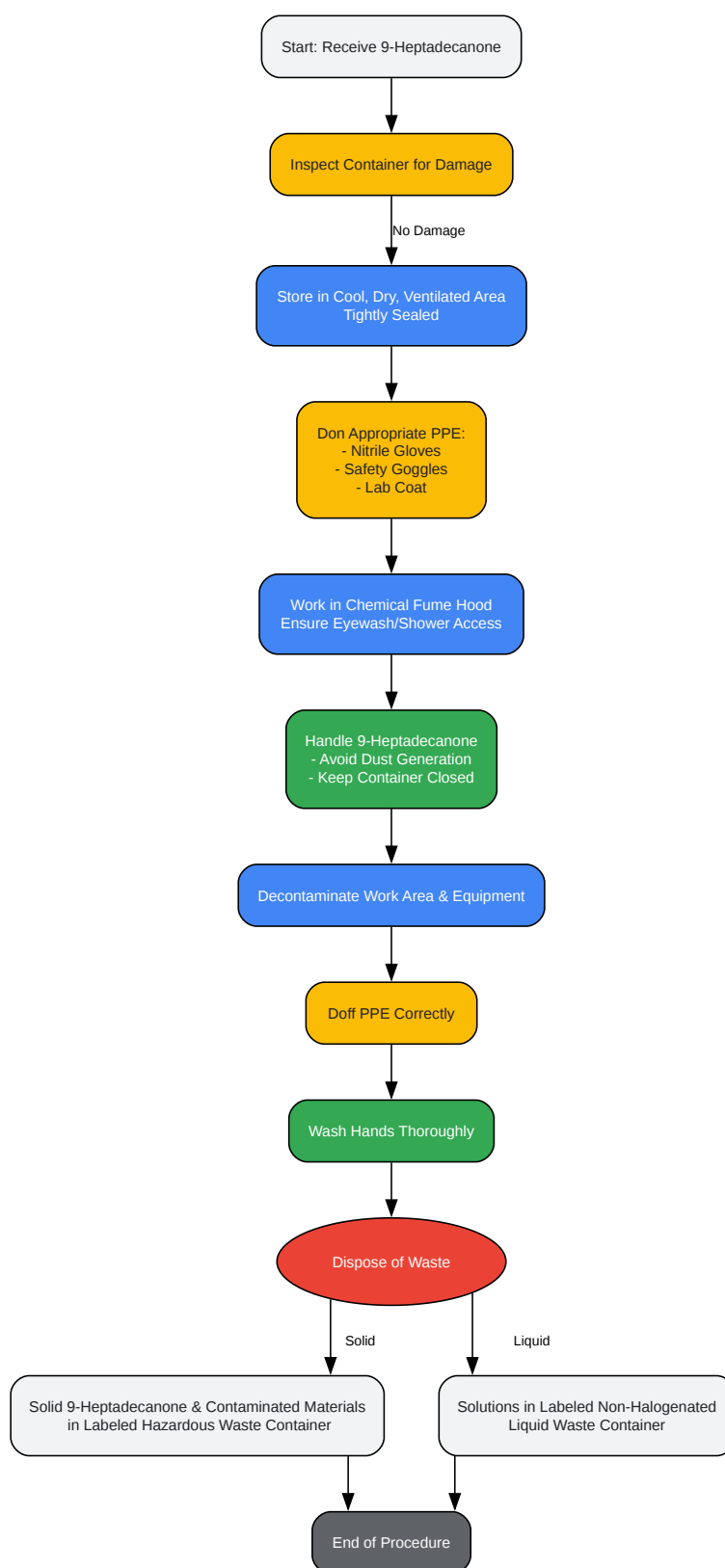
- Solid Waste: Unused or waste **9-Heptadecanone** is considered non-halogenated organic solid waste.
- Contaminated Materials: Used gloves, weighing paper, and other disposable materials contaminated with **9-Heptadecanone** should be treated as hazardous waste.

5.2. Disposal Procedure:

- Solid **9-Heptadecanone**:
 - Collect in a designated, properly labeled, and sealed container for non-halogenated organic solids.
 - Do not mix with other waste categories.
- Contaminated Materials:
 - Place all contaminated disposable items in a separate, sealed, and clearly labeled hazardous waste container.
- Solutions of **9-Heptadecanone**:
 - If dissolved in a non-halogenated solvent, collect the waste in a designated container for non-halogenated organic liquid waste.
 - The container must be clearly labeled with "Waste," the chemical name, and the solvent used.
 - Do not dispose of down the drain.
- Spill Cleanup:
 - For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a labeled hazardous waste container.
 - Clean the spill area with a suitable solvent and collect the cleaning materials as hazardous waste.

Visual Workflow for Safe Handling of 9-Heptadecanone

The following diagram illustrates the key steps and decision points for the safe handling of **9-Heptadecanone** in a laboratory setting.



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Caption: Workflow for Safe Handling of **9-Heptadecanone**.

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References

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